

# An In-depth Technical Guide to C.I. Reactive Red 180

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Reactive red 180*

Cat. No.: *B1329941*

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## Introduction

C.I. **Reactive Red 180** is a synthetic azo dye belonging to the vinyl sulfone class of reactive dyes. These dyes are characterized by the presence of a vinyl sulfone group ( $-\text{SO}_2\text{CH}=\text{CH}_2$ ) or its precursor, the  $\beta$ -sulfatoethylsulfone group ( $-\text{SO}_2\text{CH}_2\text{CH}_2\text{OSO}_3\text{Na}$ ), which can form a covalent bond with the hydroxyl groups of cellulosic fibers under alkaline conditions. This property imparts high wash fastness to the dyed substrates. Due to its vibrant red shade and excellent fixation properties, **Reactive Red 180** is widely used in the textile industry for dyeing cotton and other cellulosic materials. Beyond its industrial applications, its chemical properties and potential for modification make it a subject of interest in various research fields, including analytical chemistry and material science.

## Chemical Structure and Properties

The chemical identity of C.I. **Reactive Red 180** is well-established, although minor variations in reported molecular formulas and weights exist, likely due to different salt forms or states of protonation. The most consistently reported and credible structural information is presented below.

Table 1: Chemical Identification of C.I. **Reactive Red 180**

Identifier	Value
IUPAC Name	tetrasodium;5-benzamido-4-hydroxy-3-[[1-sulfonato-6-(2-sulfonatooxyethylsulfonyl)naphthalen-2-yl]diazenyl]naphthalene-2,7-disulfonate[1]
CAS Number	72828-03-6[2][3][4]
Alternate CAS	98114-32-0[1][5]
C.I. Name	Reactive Red 180[2]
Molecular Formula	C <sub>29</sub> H <sub>19</sub> N <sub>3</sub> Na <sub>4</sub> O <sub>17</sub> S <sub>5</sub> [1][2]
SMILES	<chem>O=S(C1=C(/N=N/C2=CC=C3C=C(S(=O)(CCOS(=O)(O[Na])=O)=O)C=CC3=C2S(=O)(O[Na])=O)C(O)=C4C(NC(C5=CC=CC=C5)=O)=CC(S(=O)(O[Na])=O)=CC4=C1)(O[Na])=O</chem> [6]
InChIKey	XWPJKMFRMGRVEU-UHFFFAOYSA-J[1]

Table 2: Physicochemical Properties of C.I. **Reactive Red 180**

Property	Value	Reference
Molecular Weight	933.76 g/mol	[2][6]
Appearance	Red to dark red powder	[7]
Solubility in Water	50 g/L	[2]
Hydrogen Bond Donor Count	2	[1]
Rotatable Bond Count	8	[1]
Topological Polar Surface Area	388 Å <sup>2</sup>	[1]

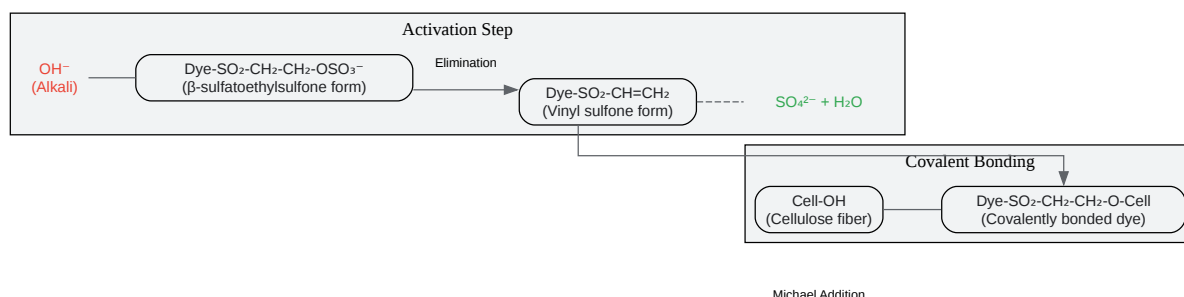
## Mechanism of Action: The Vinyl Sulfone Reactive Group

The reactivity of **Reactive Red 180** is attributed to its vinyl sulfone group. Under alkaline conditions, the  $\beta$ -sulfatoethylsulfone precursor undergoes an elimination reaction to form the highly electrophilic vinyl sulfone moiety. This vinyl sulfone group then readily reacts with nucleophiles, such as the hydroxyl groups of cellulose, via a Michael-type addition reaction. This forms a stable, covalent ether bond between the dye molecule and the fiber, resulting in excellent wash fastness.[8]

The general reaction scheme is as follows:

- Activation (Elimination):  $\text{Dye-SO}_2\text{-CH}_2\text{-CH}_2\text{-OSO}_3^- + \text{OH}^- \rightarrow \text{Dye-SO}_2\text{-CH=CH}_2 + \text{SO}_4^{2-} + \text{H}_2\text{O}$
- Covalent Bonding (Michael Addition):  $\text{Dye-SO}_2\text{-CH=CH}_2 + \text{Cell-OH} \rightarrow \text{Dye-SO}_2\text{-CH}_2\text{-CH}_2\text{-O-Cell}$

The reactivity of the vinyl sulfone group is a key parameter influencing the dyeing performance. The rate of this reaction is dependent on factors such as pH, temperature, and the presence of catalysts.



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**Fig. 1:** Reaction mechanism of **Reactive Red 180** with cellulose.

## Experimental Protocols

### Spectrophotometric Quantification of Reactive Red 180

This protocol describes the determination of the concentration of **Reactive Red 180** in an aqueous solution using UV-Visible spectrophotometry.

Methodology:

- Preparation of Standard Solutions:
  - Accurately weigh approximately 100 mg of **Reactive Red 180** standard and dissolve it in 100 mL of deionized water to prepare a stock solution of 1 mg/mL.
  - Perform serial dilutions of the stock solution to prepare a series of standard solutions with concentrations ranging from, for example, 5 to 50 mg/L.
- Spectrophotometric Measurement:
  - Set the spectrophotometer to scan the visible range (e.g., 400-700 nm) to determine the wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ). For similar red azo dyes, the  $\lambda_{\text{max}}$  is typically around 512-540 nm.[\[9\]](#)[\[10\]](#)
  - Measure the absorbance of each standard solution at the determined  $\lambda_{\text{max}}$  using deionized water as a blank.
- Calibration Curve:
  - Plot a graph of absorbance versus the concentration of the standard solutions.
  - Perform a linear regression analysis to obtain the equation of the calibration curve ( $y = mx + c$ ), where  $y$  is the absorbance,  $x$  is the concentration,  $m$  is the slope, and  $c$  is the  $y$ -intercept. The  $R^2$  value should be close to 1 for a good linear fit.
- Sample Analysis:
  - Dilute the unknown sample solution, if necessary, to bring its absorbance within the linear range of the calibration curve.

- Measure the absorbance of the diluted unknown sample at the  $\lambda_{\text{max}}$ .
- Calculate the concentration of **Reactive Red 180** in the unknown sample using the equation of the calibration curve.

## HPLC Analysis for Purity and Hydrolysis Assessment

This protocol provides a general method for the analysis of **Reactive Red 180** and its hydrolyzed form using High-Performance Liquid Chromatography (HPLC). This is crucial for assessing the purity of the dye and for studying the kinetics of its reaction and hydrolysis.

### Methodology:

- Instrumentation and Columns:
  - An HPLC system equipped with a UV-Visible or photodiode array (PDA) detector.
  - A C18 reversed-phase column (e.g., 250 mm x 4.6 mm, 5  $\mu\text{m}$  particle size) is commonly used.
- Mobile Phase Preparation:
  - A gradient elution is often employed for the separation of the reactive and hydrolyzed forms of the dye.
  - Solvent A: Acetonitrile containing an ion-pairing agent such as 0.025 M tetrabutylammonium bromide.
  - Solvent B: A mixture of Solvent A and an aqueous buffer (e.g., 30:70 v/v), where the aqueous component contains a buffer salt like 0.05 M ammonium dihydrogen phosphate.
  - The exact gradient program (i.e., the change in the percentage of Solvent A and B over time) needs to be optimized for the specific separation.
- Sample Preparation:
  - Dissolve the **Reactive Red 180** sample in the mobile phase or deionized water to a suitable concentration (e.g., 100 mg/L).

- Filter the sample through a 0.45  $\mu\text{m}$  syringe filter before injection.
- Chromatographic Conditions:
  - Flow rate: Typically 1 mL/min.
  - Injection volume: 20  $\mu\text{L}$ .
  - Detection wavelength: The  $\lambda_{\text{max}}$  of **Reactive Red 180**.
  - Column temperature: Room temperature or controlled at a specific temperature (e.g., 25  $^{\circ}\text{C}$ ).
- Data Analysis:
  - The unhydrolyzed (reactive) and hydrolyzed forms of the dye will have different retention times. The hydrolyzed form, being more polar, is expected to elute earlier.
  - The peak areas can be used to determine the relative amounts of the reactive and hydrolyzed dye, and thus the purity of the sample.

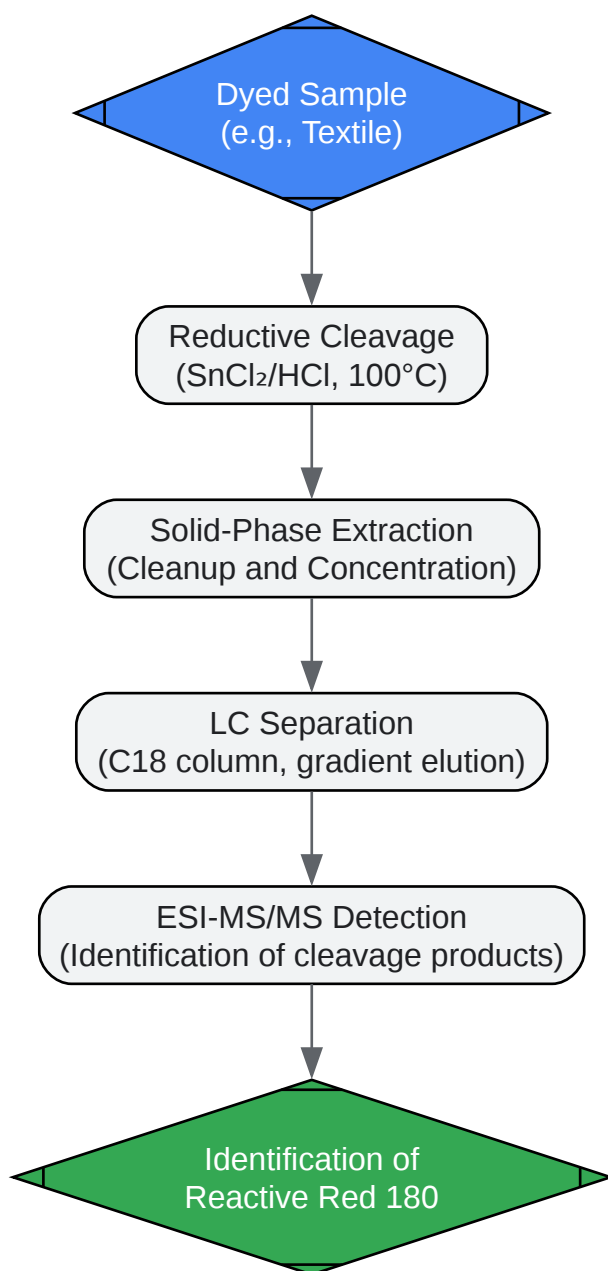
## Reductive Cleavage and LC-ESI-MS/MS Analysis for Identification in Complex Matrices

This advanced protocol is suitable for the identification of **Reactive Red 180** when it is covalently bound to a matrix, such as in dyed textiles or potentially in biological samples. The method involves the chemical cleavage of the azo bond to yield characteristic aromatic amines, which are then identified by LC-ESI-MS/MS.[\[11\]](#)

### Methodology:

- Sample Preparation and Reductive Cleavage:
  - For a textile sample, a small piece of the dyed fabric is used.
  - The sample is treated with a reducing agent, such as a solution of tin(II) chloride ( $\text{SnCl}_2$ ) in hydrochloric acid (HCl) (e.g., 250 mg/mL in 20% HCl).

- The mixture is heated (e.g., at 100 °C) until the color is discharged, indicating the cleavage of the azo bond.
- Solid-Phase Extraction (SPE) Cleanup:
  - The resulting solution containing the cleavage products is centrifuged to remove any solid debris.
  - The supernatant is then passed through an appropriate SPE cartridge to concentrate the analytes and remove interfering substances.
- LC-ESI-MS/MS Analysis:
  - Liquid Chromatography: The cleaned-up sample is injected into an LC system, typically with a C18 column, and a gradient elution using formic acid-acidified water and acetonitrile is applied to separate the cleavage products.
  - Mass Spectrometry: The eluent from the LC is introduced into an electrospray ionization (ESI) source of a tandem mass spectrometer (MS/MS).
  - The mass spectrometer is operated in both positive and negative ion modes to detect the characteristic cleavage products of **Reactive Red 180**. The specific masses of the parent ions and their fragmentation patterns are used for unambiguous identification.



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**Fig. 2:** Workflow for the identification of bound **Reactive Red 180**.

## Applications in Research

While the primary application of **Reactive Red 180** is in the textile industry, its properties lend it to several research applications:



- **Wastewater Treatment Studies:** Due to its prevalence in textile effluents, **Reactive Red 180** is often used as a model compound for developing and evaluating new methods for dye removal and degradation, such as advanced oxidation processes, adsorption, and bioremediation.[12][13][14]
- **Analytical Method Development:** It serves as a standard for the development of analytical techniques for the detection and quantification of reactive dyes in various matrices.[11]
- **Fluorescent Probe Potential:** Although not a classic fluorophore, some reactive dyes exhibit fluorescence. Further research could explore the potential of **Reactive Red 180** or its derivatives as fluorescent labels for biological molecules, leveraging its reactive group for covalent attachment.[6]

## Conclusion

C.I. **Reactive Red 180** is a commercially significant vinyl sulfone reactive dye with well-defined chemical and physical properties. Its mechanism of action, involving the formation of a covalent bond with cellulosic substrates, ensures high fastness. The analytical protocols outlined in this guide, including spectrophotometry, HPLC, and LC-MS/MS, provide a framework for its quantification, purity assessment, and identification in complex matrices. While its primary role is industrial, its use as a model compound in environmental and analytical research underscores its broader scientific relevance. Future investigations into its potential applications, for instance as a fluorescent probe, could open new avenues for this versatile molecule.

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- To cite this document: BenchChem. [An In-depth Technical Guide to C.I. Reactive Red 180]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1329941#reactive-red-180-chemical-structure-and-properties]

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Address: 3281 E Guasti Rd

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